

3-Bromo-1,2-propanediol molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-1,2-propanediol

Cat. No.: B131886

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Technical Overview of 3-Bromo-1,2-propanediol

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **3-Bromo-1,2-propanediol**, a key reagent in various chemical syntheses. The information is presented to be a quick and reliable reference for laboratory and development settings.

Physicochemical Properties

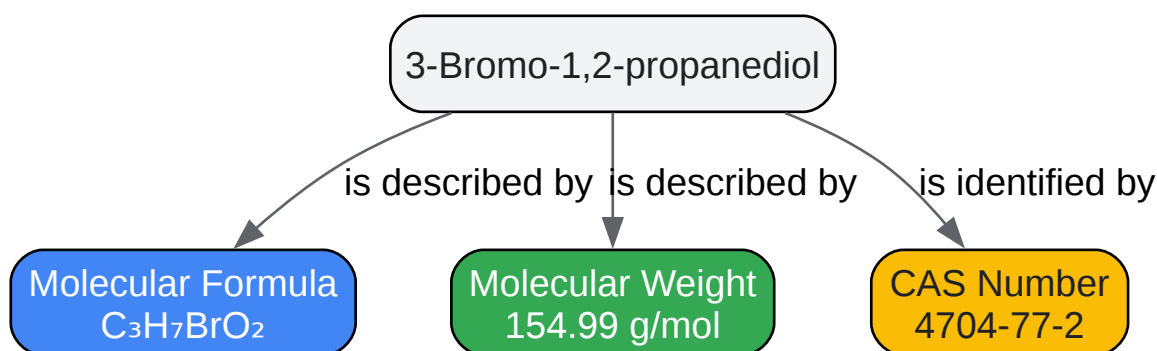
3-Bromo-1,2-propanediol, also known as α -Glycerol bromohydrin, is a brominated hydrocarbon.^{[1][2]} It functions as a protecting group reagent for carbonyl functions and has applications related to glycerol kinase substrate specificity.^{[2][3]}

The fundamental molecular attributes of this compound are summarized below.

Property	Value	Source
Molecular Formula	C ₃ H ₇ BrO ₂	[1][2][3][4][5]
Molecular Weight	154.99 g/mol	[1][2][3][4][6]
CAS Number	4704-77-2	[1][2][3][4][5][6]
Appearance	Clear colorless to yellowish viscous liquid	[2][5]
Density	1.771 g/mL at 25 °C	
Boiling Point	72-75 °C at 0.2 mmHg	
Refractive Index	n ₂₀ /D 1.518	

Logical Relationship of Identifiers

The following diagram illustrates the relationship between the common name of the compound and its primary molecular identifiers.



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Caption: Core molecular identifiers for **3-Bromo-1,2-propanediol**.

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References

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